

# A Technical Guide to the Solubility of 4-Iodo-3,5-dimethylaniline

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## Compound of Interest

Compound Name: 4-Iodo-3,5-dimethylaniline

Cat. No.: B055768

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This technical guide provides a comprehensive overview of the solubility characteristics of **4-Iodo-3,5-dimethylaniline** (CAS No. 117832-15-2), a key intermediate in various synthetic applications. Due to the limited availability of public, quantitative solubility data for this specific compound, this document outlines the theoretical principles governing its solubility, presents a standardized experimental protocol for its determination, and provides a framework for data presentation.

## Introduction to 4-Iodo-3,5-dimethylaniline

**4-Iodo-3,5-dimethylaniline** is an aromatic amine with the molecular formula  $C_8H_9IN$  and a molecular weight of 247.08 g/mol <sup>[1]</sup> Its structure, featuring a substituted aniline ring, suggests a degree of solubility in organic solvents, particularly those with moderate to low polarity. The presence of the amine group allows for hydrogen bonding, which may influence its solubility in protic solvents, while the iodinated, substituted benzene ring contributes to its hydrophobic character. Understanding its solubility is crucial for optimizing reaction conditions, purification processes, and formulation development.

## Quantitative Solubility Data

Quantitative solubility data for **4-Iodo-3,5-dimethylaniline** is not extensively reported in publicly accessible literature. Therefore, experimental determination is necessary. The following table provides a template for recording and presenting such empirically derived data.

Table 1: Experimentally Determined Solubility of **4-Iodo-3,5-dimethylaniline**

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method
e.g., Methanol	25	Data to be determined	Data to be determined	Shake-Flask
e.g., Ethanol	25	Data to be determined	Data to be determined	Shake-Flask
e.g., Acetone	25	Data to be determined	Data to be determined	Shake-Flask
e.g., Dichloromethane	25	Data to be determined	Data to be determined	Shake-Flask
e.g., Toluene	25	Data to be determined	Data to be determined	Shake-Flask
e.g., Hexane	25	Data to be determined	Data to be determined	Shake-Flask

## Factors Influencing Solubility

The solubility of **4-Iodo-3,5-dimethylaniline** is governed by the interplay between the solute, the solvent, and the experimental conditions. The principle of "like dissolves like" is paramount; solvents with similar polarity to the solute are generally more effective.<sup>[2]</sup>

Caption: Key factors influencing the solubility of a solid compound.

## Experimental Protocol: Isothermal Shake-Flask Method

The saturation shake-flask method is considered the "gold standard" for determining equilibrium solubility due to its reliability and accuracy.<sup>[3][4][5]</sup> This protocol details the steps to measure the solubility of **4-Iodo-3,5-dimethylaniline** in a given organic solvent.

#### 4.1. Materials and Equipment

- **4-Iodo-3,5-dimethylaniline** (solid, purity  $\geq 97\%$ )
- Selected organic solvents (analytical grade)
- Glass vials or flasks with airtight screw caps
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., HPLC-UV, GC-MS)

#### 4.2. Procedure

- **Preparation:** Add an excess amount of solid **4-Iodo-3,5-dimethylaniline** to a vial. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.<sup>[3]</sup>
- **Solvent Addition:** Add a precisely measured volume of the chosen organic solvent to the vial.
- **Equilibration:** Seal the vial tightly and place it in an orbital shaker set to a constant temperature (e.g., 25°C). Agitate the suspension for a sufficient period (typically 24 to 48 hours) to ensure equilibrium is reached.<sup>[5][6]</sup>
- **Phase Separation:** After equilibration, allow the vial to rest, permitting the excess solid to sediment.<sup>[5]</sup> For complete separation, centrifuge the vial at a high speed.
- **Sampling:** Carefully extract an aliquot of the clear supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining microscopic solid particles.

- Dilution: Accurately dilute the filtered saturate with the same solvent to a concentration that falls within the linear range of the analytical instrument.
- Analysis: Determine the concentration of **4-Iodo-3,5-dimethylaniline** in the diluted sample using a pre-calibrated analytical method (e.g., HPLC).
- Calculation: Calculate the solubility by accounting for the dilution factor. Express the result in units such as g/100 mL or mol/L.

Caption: Workflow for the isothermal shake-flask solubility determination method.

This guide provides the necessary framework for researchers to systematically determine and report the solubility of **4-Iodo-3,5-dimethylaniline**. Adherence to standardized protocols is essential for generating high-quality, reproducible data critical for chemical synthesis and pharmaceutical development.

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